

Essential Safety and Operational Guide for Handling Nonanoic Acid-d4

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Compound of Interest

Compound Name: Nonanoic acid-d4

Cat. No.: B12403759

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This guide provides immediate and essential safety and logistical information for the handling of **Nonanoic acid-d4** in a laboratory setting. The following procedures are critical for the safety of all personnel and to ensure regulatory compliance.

I. Personal Protective Equipment (PPE)

When handling **Nonanoic acid-d4**, the following personal protective equipment is mandatory to prevent exposure.^{[1][2][3]}

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.[1][4]
Skin Protection	Wear chemical-resistant, impervious clothing.[1] A lab coat is the minimum requirement.[3]
Hand Protection	Handle with chemical-resistant gloves (e.g., nitrile or butyl rubber) inspected prior to use.[1] [5] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Respiratory Protection	If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[1][6]

II. Operational Plan: Handling and Storage

Safe handling and storage are crucial to prevent accidents and maintain the integrity of **Nonanoic acid-d4**.

A. Handling:

- Ventilation: Always handle **Nonanoic acid-d4** in a well-ventilated area, preferably within a chemical fume hood.[1][6]
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mist.[4]
- Hygroscopic Precautions: **Nonanoic acid-d4** is potentially hygroscopic. To prevent hydrogen-deuterium (H-D) exchange and maintain isotopic purity, handle under a dry, inert atmosphere (e.g., nitrogen or argon).[7] Use dried glassware and syringes.[7]
- Ignition Sources: Keep away from heat, sparks, and open flames.[1]

- Personal Hygiene: Wash hands thoroughly after handling.^[1] Do not eat, drink, or smoke in the laboratory.

B. Storage:

- Container: Keep the container tightly sealed when not in use.^[1]
- Temperature and Conditions: Store in a cool, dry, and well-ventilated place at -20°C for long-term stability.^{[8][9]} Protect from light and store under a nitrogen atmosphere.^{[8][9]} For solutions in solvent, storage at -80°C is recommended for up to 6 months.^[8]
- Incompatibilities: Store away from strong oxidizing agents and bases.^{[6][10]}

III. Emergency Procedures

A. Spills:

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: For liquid spills, create a dike around the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).^[11]
- Cleanup: Carefully absorb the spilled material and place it into a suitable, closed, and labeled container for disposal.^[11] Do not allow the chemical to enter drains.^[4]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.

B. First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.^{[4][10]} Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

IV. Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

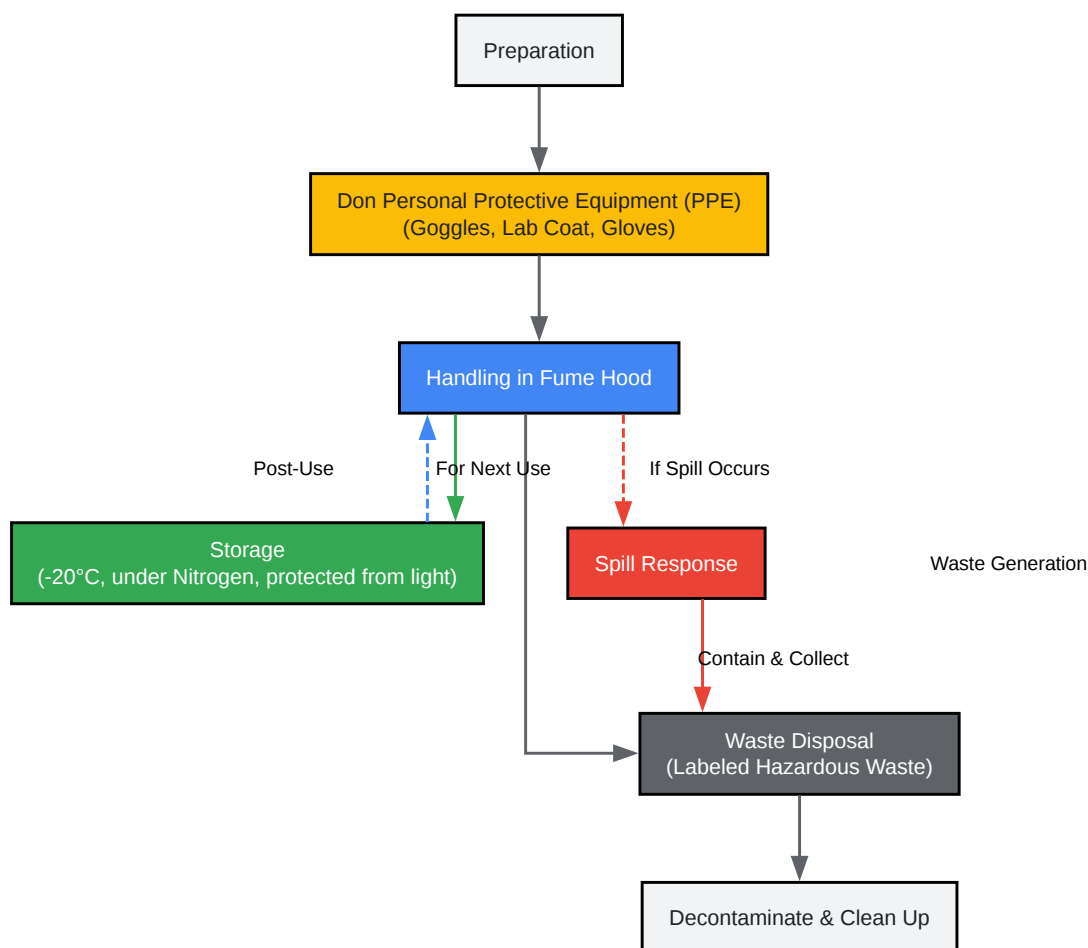
- Waste Classification: **Nonanoic acid-d4** waste should be considered hazardous chemical waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatible.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Nonanoic acid-d4**".
- Deuterated Waste: While stable isotopes like deuterium are not radioactive, it is good practice to segregate deuterated solvent waste.[12][13] Consult your institution's environmental health and safety (EHS) office for specific guidelines on the disposal of deuterated compounds.
- Final Disposal: Arrange for disposal through a licensed hazardous waste disposal company.

Quantitative Data

The following table summarizes key quantitative data for Nonanoic acid and its deuterated form.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ D ₄ O ₂	[8][9]
Molecular Weight	162.26 g/mol	[8][9]
Appearance	Colorless to light yellow liquid	[8]
Melting Point	12.4 °C (for non-deuterated)	[14]
Boiling Point	254.5 °C (for non-deuterated)	[14]
Storage Temperature	-20°C (protect from light, under nitrogen)	[8][9]

Experimental Workflow



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